

Essential Safety and Handling Guidelines for AZ876

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Compound of Interest

Compound Name: AZ876

Cat. No.: B15604054

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This document provides crucial safety and logistical information for the handling and disposal of **AZ876**, a potent dual partial Liver X Receptor (LXR) agonist. Given that a specific Safety Data Sheet (SDS) for **AZ876** is not publicly available, these guidelines are based on best practices for handling potent, non-radiolabeled research compounds and should be used to supplement a thorough, site-specific risk assessment.

Personal Protective Equipment (PPE)

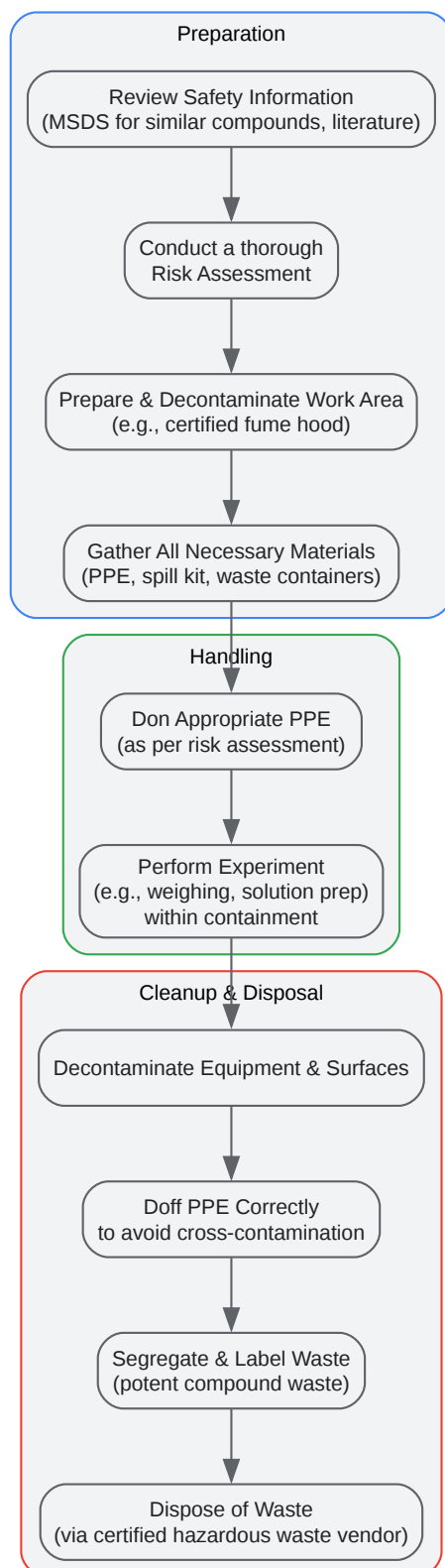
The selection of appropriate Personal Protective Equipment (PPE) is paramount to minimize exposure to potent compounds like **AZ876**. The required level of PPE is dictated by a risk assessment that considers the quantity of the compound, its physical form (e.g., solid powder, solution), and the specific laboratory procedure being performed.

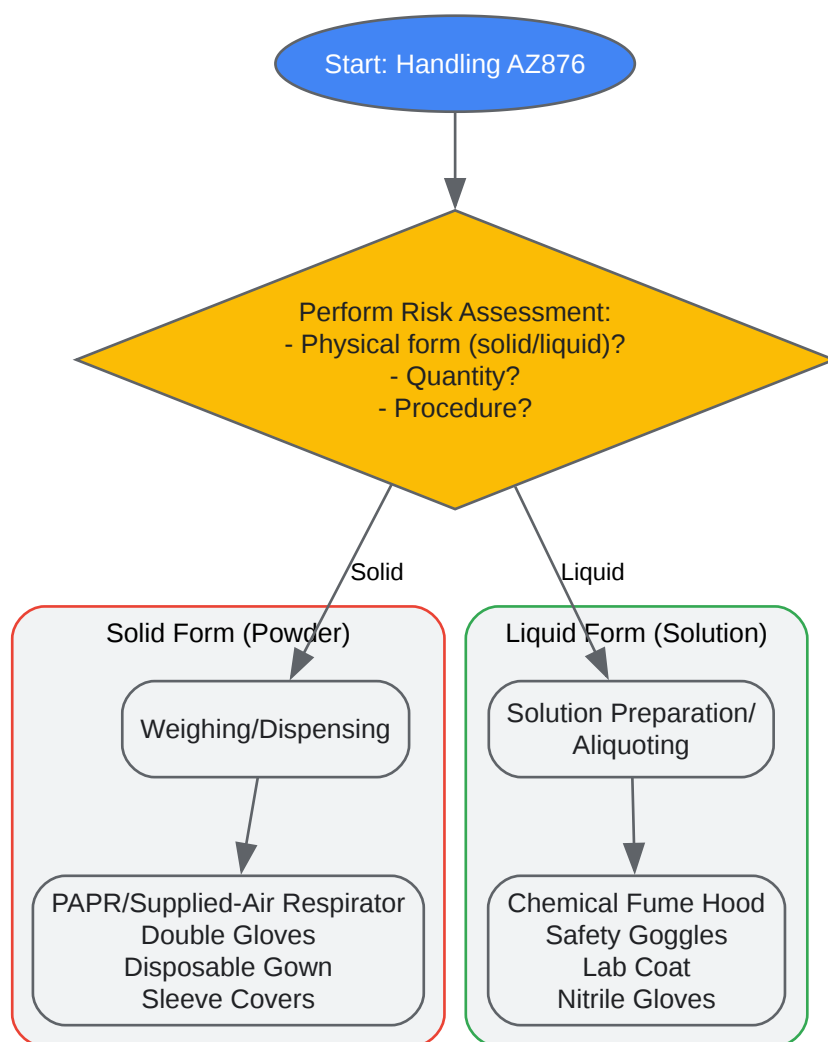
Recommended PPE for Various Laboratory Activities

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a supplied-air respirator- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential. Double-gloving provides an additional barrier against contamination.[1]
Solution Preparation	- Chemical fume hood or other certified ventilated enclosure- Laboratory coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains.
Cell Culture and In Vitro Assays	- Biosafety cabinet (Class II)- Laboratory coat- Safety glasses- Chemical-resistant gloves (e.g., nitrile)	Provides product, personnel, and environmental protection.
Handling of Waste	- Disposable gown- Double-gloving (e.g., nitrile)- Safety glasses or face shield	Prevents skin contact and exposure to contaminated materials during disposal procedures.

Operational Plan: Step-by-Step Guidance

A systematic approach is critical to ensure safety when working with **AZ876**. The following workflow outlines the key steps for handling this potent compound.





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References

- 1. benchchem.com [benchchem.com]
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